

Introduction: The Critical Role of Chirality in Modern Drug Discovery

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Compound of Interest

Compound Name: *4-Methoxypyrrolidine-2-carboxylic acid*

Cat. No.: *B15046699*

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In the landscape of modern pharmacology and drug development, the spatial arrangement of atoms within a molecule is not a trivial detail; it is a fundamental determinant of biological activity. Chirality, the property of a molecule being non-superimposable on its mirror image, gives rise to stereoisomers—compounds with the same molecular formula and connectivity but different three-dimensional orientations. These subtle structural distinctions can lead to profound differences in pharmacological and toxicological profiles. A classic example is the thalidomide tragedy, where one enantiomer was an effective sedative while the other was a potent teratogen. This underscores the regulatory and scientific imperative to synthesize and analyze enantiomerically pure compounds.

4-Methoxypyrrolidine-2-carboxylic acid, a substituted proline analog, serves as an exemplary case study in the importance of stereochemical control. Possessing two chiral centers at the C2 and C4 positions, this molecule can exist as four distinct stereoisomers. These isomers are not mere chemical curiosities; they are valuable chiral building blocks for a new generation of therapeutics.^{[1][2][3]} The precise stereochemistry of the pyrrolidine ring dictates its conformation and how it presents key functional groups for interaction with biological targets, such as enzymes and receptors. This guide offers a comprehensive examination of the stereoisomers of **4-Methoxypyrrolidine-2-carboxylic acid**, detailing their

structure, stereoselective synthesis, analytical separation, and pivotal role as intermediates in the synthesis of significant pharmaceutical agents.

Structural Elucidation: The Four Faces of 4-Methoxypyrrolidine-2-carboxylic acid

The presence of two stereocenters in **4-Methoxypyrrolidine-2-carboxylic acid** gives rise to two pairs of enantiomers. The relative orientation of the carboxylic acid group at C2 and the methoxy group at C4 defines them as either cis (on the same face of the pyrrolidine ring) or trans (on opposite faces).

- (2S,4R) and (2R,4S) isomers: These are a pair of enantiomers with a cis relationship between the C2-carboxyl and C4-methoxy groups.
- (2S,4S) and (2R,4R) isomers: These are a pair of enantiomers with a trans relationship between the C2-carboxyl and C4-methoxy groups.

The pyrrolidine ring itself is not planar and typically adopts an "envelope" conformation, where one atom is out of the plane of the other four.^[4] The specific stereochemistry at C2 and C4 influences this ring pucker, which in turn affects the molecule's overall shape and its ability to bind to target proteins.

The four stereoisomers of **4-Methoxypyrrolidine-2-carboxylic acid**.

Table 1: Properties of Key Stereoisomers

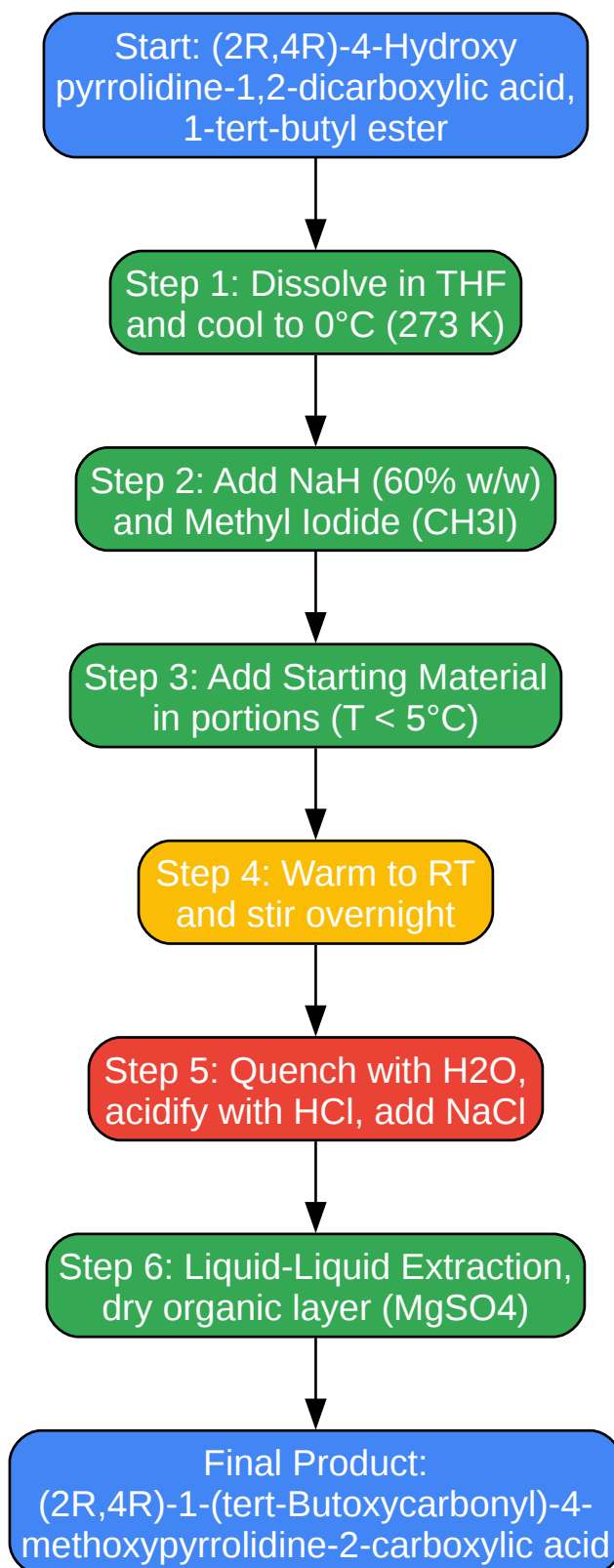
Stereoisomer	Full Name	Relative Stereochemistry	CAS Number	Known Application
(2S,4S)	(2S,4S)-4-Methoxy-1-methylpyrrolidine-2-carboxylic acid	trans	1860012-46-9	Intermediate
(2R,4R)	(2R,4R)-1-(tert-Butoxycarbonyl)-4-methoxypyrrolidine-2-carboxylic acid	trans	N/A	Eribaxaban Intermediate[4]
(2R,4S)	(2R,4S)-4-Methoxy-1-methylpyrrolidine-2-carboxylic acid hydrochloride	cis	1860012-49-2	Intermediate[5]
(2S,4S)	(2S,4S)-1-(tert-Butoxycarbonyl)-4-(methoxymethyl)pyrrolidine-2-carboxylic acid	trans	1378388-16-9	Velpatasvir Intermediate[6] [7]

Stereoselective Synthesis: Crafting the Desired Isomer

Achieving stereochemical purity is paramount, making stereoselective synthesis the cornerstone of utilizing these building blocks. The most common and effective strategy is to begin with a readily available, enantiomerically pure starting material, a concept known as the "chiral pool" approach. For substituted prolines, trans-4-hydroxy-L-proline is an exceptionally

versatile and widely used chiral starting block.^{[1][8]} Its pre-defined stereocenters serve as a scaffold to direct the formation of new stereocenters with high fidelity.

The synthesis of a 4-methoxy derivative typically involves the protection of the amine and carboxylic acid groups, followed by the methylation of the hydroxyl group. The choice of reagents and reaction conditions is critical to prevent racemization or epimerization at any of the chiral centers.



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Workflow for the synthesis of a *trans*-4-methoxyproline derivative.

Experimental Protocol: Synthesis of (2R,4R)-1-(tert-Butoxycarbonyl)-4-methoxypyrrolidine-2-carboxylic acid[4]

This protocol is adapted from the literature and demonstrates a typical O-methylation of a protected hydroxyproline derivative.

Materials:

- (2R,4R)-4-Hydroxy-pyrrolidine-1,2-dicarboxylic acid, 1-tert-butyl ester
- Methyl Iodide (CH_3I)
- Sodium Hydride (NaH), 60% dispersion in mineral oil
- Tetrahydrofuran (THF), anhydrous
- 1 N Hydrochloric Acid (HCl)
- Sodium Chloride (NaCl)
- Magnesium Sulfate (MgSO_4), anhydrous
- Deionized Water (H_2O)

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, dissolve methyl iodide (1.02 eq) and sodium hydride (4.1 eq) in anhydrous THF. Cool the resulting mixture to 0 °C in an ice bath.
- **Substrate Addition:** Slowly add (2R,4R)-4-Hydroxy-pyrrolidine-1,2-dicarboxylic acid, 1-tert-butyl ester (1.0 eq) in portions to the cooled reaction mixture. It is critical to maintain the internal temperature at or below 5 °C (278 K) during the addition to control the exothermic reaction and prevent side products.

- **Reaction Progression:** Once the addition is complete, allow the reaction mixture to slowly warm to room temperature (approx. 20-23 °C) and continue stirring overnight under a nitrogen atmosphere.
- **Work-up and Quenching:** Carefully quench the reaction by slowly adding H₂O. Subsequently, add 1 N HCl to neutralize the excess base, followed by the addition of NaCl to saturate the aqueous layer, which enhances the efficiency of the extraction.
- **Extraction and Isolation:** Transfer the mixture to a separatory funnel. Separate the organic and aqueous layers. Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate) two more times. Combine all organic layers.
- **Drying and Concentration:** Dry the combined organic layer over anhydrous MgSO₄, filter to remove the drying agent, and concentrate the filtrate under reduced pressure using a rotary evaporator to yield the crude product as a white solid.
- **Purification (if necessary):** The product can be further purified by recrystallization or column chromatography to achieve high purity.

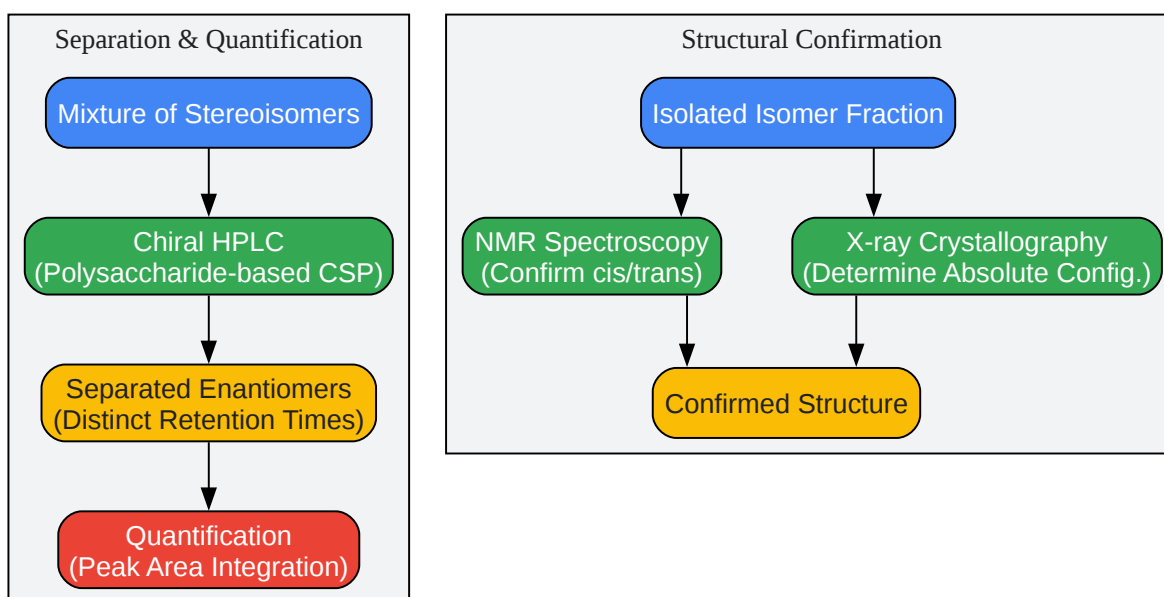
Analytical Separation and Characterization

Distinguishing and quantifying the individual stereoisomers requires specialized analytical techniques. Because enantiomers possess identical physical properties (melting point, boiling point, solubility) in an achiral environment, standard chromatographic methods are ineffective.

Chiral High-Performance Liquid Chromatography (HPLC): This is the workhorse technique for separating enantiomers. It employs a chiral stationary phase (CSP) that interacts diastereomerically with the enantiomers, leading to different retention times. Polysaccharide-based CSPs (e.g., cellulose or amylose derivatives coated on a silica support) are particularly effective for resolving a wide range of chiral compounds, including carboxylic acids.^[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy: While NMR cannot distinguish between enantiomers directly, it is a powerful tool for differentiating diastereomers, such as cis and trans isomers. The spatial relationship between the protons on the pyrrolidine ring results in distinct chemical shifts and scalar coupling constants (J-values) in the ¹H NMR spectrum. The carboxyl carbon signal in the ¹³C NMR spectrum also appears at a characteristic shift between 160-185 ppm.^[10]

X-ray Crystallography: This is the gold standard for unambiguously determining the absolute configuration of a stereoisomer. By analyzing the diffraction pattern of a single crystal, a three-dimensional model of the molecule can be constructed, providing definitive proof of its stereochemistry.[4]



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Analytical workflow for isomer separation and characterization.

Protocol: Chiral HPLC Method for Enantiomeric Purity Analysis

This protocol provides a general methodology for the direct separation of enantiomers of N-protected **4-methoxypyrrolidine-2-carboxylic acid**.

Instrumentation & Columns:

- HPLC System: Standard system with a UV detector.

- Chiral Column: Polysaccharide-based column, e.g., CHIRALCEL® OD-H or similar.

Mobile Phase:

- A mixture of n-Hexane and Isopropanol (IPA) with a small amount of an acidic modifier.
- Typical Composition: 90:10 (v/v) n-Hexane:IPA + 0.1% Trifluoroacetic Acid (TFA). The TFA is crucial as an acidic modifier to ensure good peak shape for the carboxylic acid analyte.[\[9\]](#)
[\[11\]](#)
- Flow Rate: 1.0 mL/min.

Procedure:

- Sample Preparation: Dissolve a small amount of the sample (~1 mg/mL) in the mobile phase. Filter the sample through a 0.45 µm syringe filter before injection.
- Equilibration: Equilibrate the column with the mobile phase for at least 30 minutes or until a stable baseline is achieved.
- Injection: Inject a small volume (e.g., 10 µL) of the prepared sample onto the column.
- Detection: Monitor the elution profile using a UV detector, typically at a wavelength where the N-protecting group absorbs (e.g., 220 nm for a Boc group).
- Analysis: The two enantiomers will elute as separate peaks. The enantiomeric excess (ee%) can be calculated from the integrated peak areas of the two enantiomers using the formula:
$$ee\% = [(Area_1 - Area_2) / (Area_1 + Area_2)] * 100.$$

Pharmacological Significance and Applications

The precise stereochemistry of **4-methoxypyrrolidine-2-carboxylic acid** is not an academic exercise; it is a critical design element for potent and selective drugs. Different isomers serve as key intermediates for distinct therapeutic agents, highlighting the lock-and-key nature of drug-receptor interactions.

- (2R,4R)-Isomer for Eribaxaban: The trans-(2R,4R) stereoisomer is an important intermediate in the synthesis of Eribaxaban.[\[4\]](#) Eribaxaban is a direct inhibitor of Factor Xa, a crucial

enzyme in the blood coagulation cascade, making it an effective anticoagulant for the prevention of thrombosis. The specific orientation of the methoxy and carboxamide groups derived from this proline analog is essential for high-affinity binding to the active site of the Factor Xa enzyme.[4]

- (2S,4S)-Isomer for Velpatasvir: The trans-(2S,4S) stereoisomer (specifically, a methoxymethyl derivative) is a key building block for Velpatasvir, a potent antiviral drug used to treat Hepatitis C.[6][7] Velpatasvir functions by inhibiting the HCV NS5A protein, which is essential for viral replication. The stereochemistry of the pyrrolidine core ensures the correct presentation of the pharmacophore elements required to disrupt the function of the NS5A protein complex.

Stereospecificity of drug intermediates for their biological targets.

Conclusion

The four stereoisomers of **4-methoxypyrrolidine-2-carboxylic acid** exemplify the profound importance of three-dimensional structure in chemical and biological sciences. As this guide has detailed, the ability to selectively synthesize, separate, and characterize these isomers is fundamental to their application in drug discovery. The use of the (2R,4R)-isomer for the anticoagulant Eribaxaban and the (2S,4S)-isomer for the antiviral Velpatasvir provides compelling evidence that stereochemistry is not a subtle nuance but a critical determinant of therapeutic function. For researchers and scientists in drug development, a deep understanding of these principles is essential for designing the next generation of safe, selective, and effective medicines.

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